

Biocompatibility and Toxicity Profile of 2-Phenoxyethyl Methacrylate: A Technical Guide

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Compound of Interest

Compound Name: *2-Phenoxyethyl methacrylate*

Cat. No.: B083153

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Introduction

2-Phenoxyethyl methacrylate (2-PEMA) is a monofunctional methacrylate monomer utilized in the formulation of various polymers and resins. Its applications span across industries, including as a component in dental and medical materials, coatings, and adhesives.

Understanding the biocompatibility and potential toxicity of 2-PEMA is crucial for ensuring the safety and efficacy of end-products intended for biomedical applications. This technical guide provides a comprehensive overview of the available toxicological data for 2-PEMA, including summaries of quantitative data, detailed experimental methodologies for key toxicological assays, and visualizations of experimental workflows.

Chemical and Physical Properties

Property	Value
CAS Number	10595-06-9
Molecular Formula	C ₁₂ H ₁₄ O ₃
Molecular Weight	206.24 g/mol
Appearance	Colorless liquid
Boiling Point	295.5 °C at 760 mmHg
Density	1.08 g/cm ³
Solubility	Insoluble in water

Biocompatibility and Toxicity Data

The biocompatibility and toxicity of 2-PEMA have been evaluated through various in vivo and in vitro studies. The following sections summarize the key findings.

Acute Toxicity

Acute toxicity studies assess the potential for adverse effects to occur within a short period after a single exposure to a substance.

Endpoint	Species	Route	Value	Classification
LD50	Rat	Oral	4,450 mg/kg	May be harmful if swallowed[1]
LD0	Rat	Dermal	> 2,000 mg/kg	No deaths occurred[1]

Irritation

Irritation studies evaluate the potential of a substance to cause reversible inflammatory effects on skin and eyes.

Endpoint	Species	Exposure	Result	Classification
Skin Irritation	Rabbit	24 h	Irritation Index: 0.7 – 3.2/8	Causes mild skin irritation[1]
Eye Irritation	Rabbit	-	Mild irritation	Causes mild eye irritation[1]

Sensitization

Sensitization is an immunological reaction of the skin following repeated exposure to a substance.

Test	Species	Result	Classification
Local Lymph Node Assay (LLNA)	Mouse	Produced an allergic reaction	May cause an allergic skin reaction[1]

Note: Specific quantitative data such as the EC3 value (Effective Concentration for a 3-fold stimulation index) from the LLNA study were not available in the reviewed literature.

Genotoxicity

Genotoxicity tests are designed to detect direct or indirect damage to DNA. Currently, there is limited specific data available for the genotoxicity of 2-PEMA. One source states "No data available" for germ cell mutagenicity[1].

In the absence of direct data, information from structurally related compounds can provide insights. For the related compound 2-phenoxyethanol, several *in vitro* and *in vivo* studies, including the bacterial reverse mutation assay (Ames test), mammalian cell cytogenetics, and mouse micronucleus assay, have shown no evidence of genotoxicity[2].

In Vitro Cytotoxicity

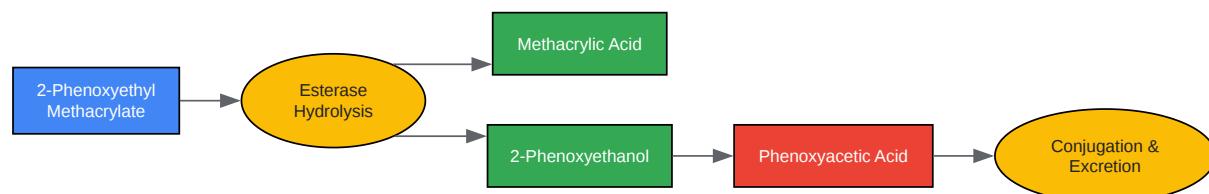
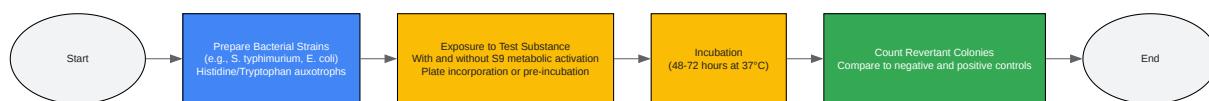
Specific *in vitro* cytotoxicity data, such as IC50 values for 2-PEMA on various cell lines (e.g., L929, BALB/c 3T3, CHO), were not found in the public domain during the literature search for this guide. This represents a significant data gap in the toxicological profile of this compound.

Experimental Protocols

Detailed methodologies for standard toxicological assays are crucial for the interpretation and replication of study results. The following sections describe the general protocols for key experiments relevant to the assessment of 2-PEMA.

Acute Dermal Toxicity (OECD 402)

The acute dermal toxicity test provides information on the health hazards likely to arise from a short-term dermal exposure to a substance.



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References

- 1. Biotransformation and toxicokinetics of 2-phenoxyethanol after oral exposure in humans: a volunteer study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Substance profile - ECETOC [ecetoc.org]
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